

Molecular Weight of 1-(4-(4-Bromophenoxy)phenyl)ethanone

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Compound of Interest

Compound Name: 1-(4-(4-Bromophenoxy)phenyl)ethanone

Cat. No.: B1311913

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The molecular weight of **1-(4-(4-Bromophenoxy)phenyl)ethanone** is 291.14 g/mol .[\[1\]](#)[\[2\]](#) This chemical compound, with the molecular formula C₁₄H₁₁BrO₂, is utilized in various research and development sectors, including organic synthesis and materials science.[\[1\]](#)

Chemical Properties Overview

A summary of the key chemical properties for **1-(4-(4-Bromophenoxy)phenyl)ethanone** is provided in the table below. This data is essential for researchers in designing experiments and for professionals in drug development and materials science.

Property	Value	Source
Molecular Weight	291.14	[1] [2]
Molecular Formula	C ₁₄ H ₁₁ BrO ₂	[1]
CAS Number	54916-27-7	[1]
Appearance	Pale yellow crystals	[1]
Melting Point	69-75 °C	[1]
Purity	≥ 99% (HPLC)	[1]
Synonyms	4'-(4-Bromophenoxy)acetophenone, 1-Acetyl-4-(4-bromophenoxy)benzene	[1]

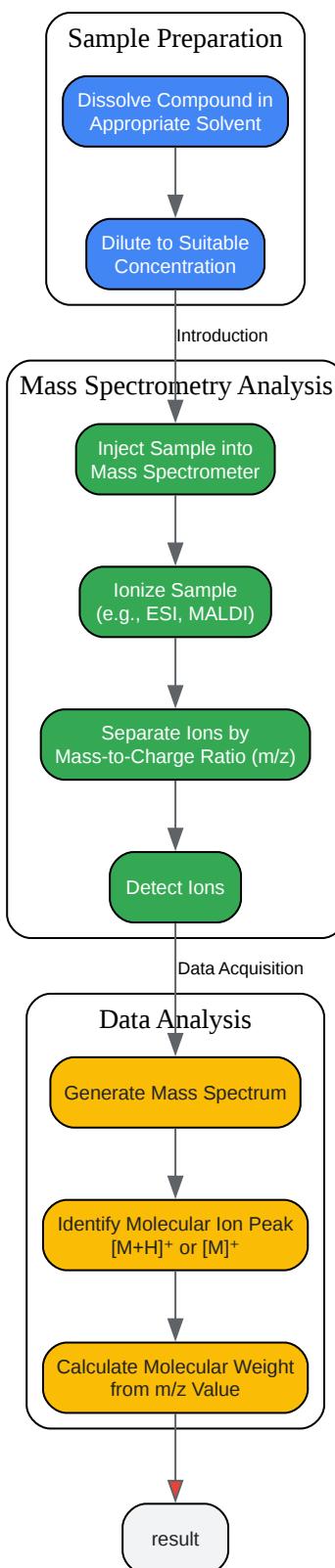
Context and Applications

1-(4-(4-Bromophenoxy)phenyl)ethanone serves as a key intermediate in the synthesis of more complex molecules.[\[1\]](#) Its unique structure, featuring a bromophenoxy group, makes it a valuable component in several fields:

- Pharmaceutical Development: It is used as a building block in the synthesis of various pharmaceutical compounds.[\[1\]](#)
- Materials Science: The compound is incorporated into the creation of advanced materials, such as specialty polymers that require enhanced thermal and chemical resistance.[\[1\]](#)
- Agrochemicals: It plays a role in the formulation of agrochemicals, contributing to the development of new crop protection solutions.[\[1\]](#)

Methodology for Molecular Weight Determination

The molecular weight of a compound like **1-(4-(4-Bromophenoxy)phenyl)ethanone** is typically determined through mass spectrometry. The workflow for this experimental procedure is outlined below.



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Caption: Experimental workflow for determining molecular weight using mass spectrometry.

This diagram illustrates the process from preparing the chemical sample to its analysis in a mass spectrometer and the final calculation of its molecular weight from the resulting mass spectrum. The precise mass is determined by analyzing the mass-to-charge ratio of the ionized molecules.

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References

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- 2. scbt.com [scbt.com]
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